

Essential Safety and Logistical Information for Handling 4-Methyl-2-vinylpyridine

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Compound of Interest

Compound Name: 4-Methyl-2-vinylpyridine

Cat. No.: B081776

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Disclaimer: A specific Safety Data Sheet (SDS) for **4-Methyl-2-vinylpyridine** (CAS No. 13959-34-7) is not readily available. The following safety guidelines are based on data for the closely related compounds, 2-Vinylpyridine and 4-Vinylpyridine. These recommendations should be considered precautionary measures, and a comprehensive risk assessment should be conducted before handling **4-Methyl-2-vinylpyridine**.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. It includes operational and disposal plans with procedural, step-by-step guidance to ensure the safe handling of **4-Methyl-2-vinylpyridine**.

Hazard Summary

Based on its structural analogs, **4-Methyl-2-vinylpyridine** is anticipated to be a hazardous substance with the following potential dangers:

- Flammability: Vinylpyridines are flammable liquids and vapors.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Toxicity: Likely to be toxic if swallowed, inhaled, or in contact with skin.[\[2\]](#)[\[4\]](#)
- Corrosivity: May cause severe skin burns and eye damage.[\[4\]](#)[\[5\]](#)
- Sensitization: May cause an allergic skin reaction.[\[2\]](#)[\[4\]](#)
- Environmental Hazards: Toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical. The following table summarizes the recommended PPE for handling **4-Methyl-2-vinylpyridine**, based on guidelines for its analogs.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield (8-inch minimum) is also recommended. ^[2]	To protect against splashes and vapors that can cause severe eye damage.
Skin Protection	Wear flame-retardant and impervious clothing. ^[6] Handle with compatible chemical-resistant gloves (e.g., Butyl rubber, Neoprene). Always inspect gloves prior to use and use proper glove removal technique. ^[2]	To prevent skin contact, which can cause burns and allergic reactions.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge (e.g., type ABEK (EN 14387)). ^[2]	To prevent inhalation of harmful vapors.

Quantitative Data for Vinylpyridine Analogs

The following tables provide a summary of key quantitative safety data for 2-Vinylpyridine and 4-Vinylpyridine. This data should be used as a reference for assessing the potential hazards of **4-Methyl-2-vinylpyridine**.

Physical and Chemical Properties

Property	2-Vinylpyridine	4-Vinylpyridine
Boiling Point	159 °C[7]	62-65 °C at 15 mmHg[5]
Flash Point	50 °C (closed cup)[1]	Not Available
Vapor Density	3.64 (Air = 1.0)[1]	Not Available
Specific Gravity	0.998[1]	Not Available

Exposure Limits

Component	Limit Type	Value
4-Vinylpyridine	NIOSH PEL (15 min ceiling)	2 mg/m ³ [2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring safety.

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Assemble all necessary PPE and inspect for integrity.
 - Have a chemical spill kit readily accessible.
 - Ensure eyewash stations and safety showers are unobstructed.[8]
- Handling the Chemical:
 - Don the appropriate PPE as outlined in the table above.
 - Conduct all manipulations of **4-Methyl-2-vinylpyridine** inside the chemical fume hood.

- Use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)
- Avoid contact with skin and eyes, and inhalation of vapors.[\[2\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.
[\[5\]](#)
 - A recommended storage temperature is -20°C.[\[5\]](#)

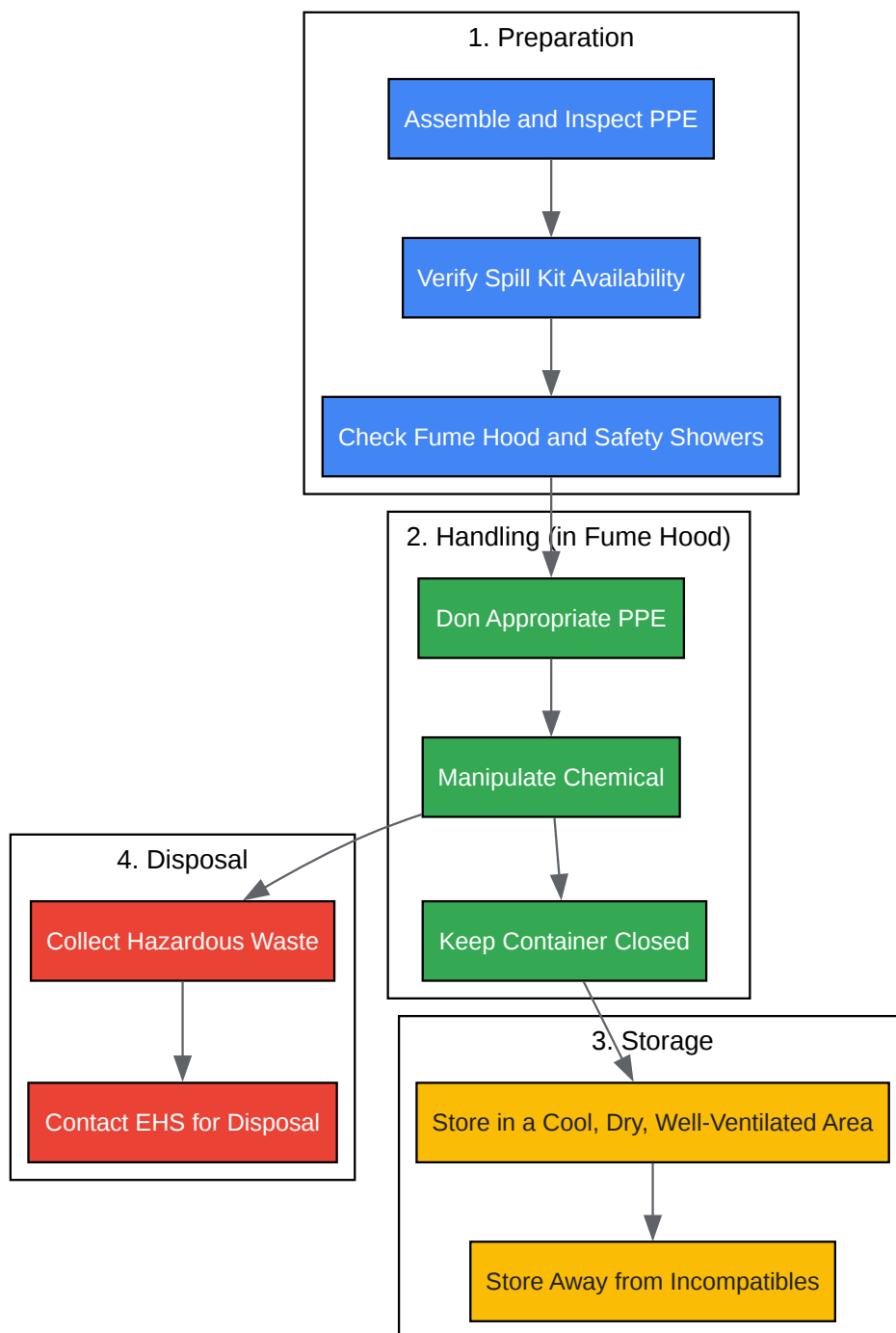
Disposal Plan

All waste containing **4-Methyl-2-vinylpyridine** must be treated as hazardous waste.

- Waste Collection:
 - Collect liquid waste in a dedicated, properly labeled, and sealed container.
 - Collect contaminated solid waste (e.g., gloves, absorbent paper) in a separate, clearly labeled hazardous waste container.
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)
 - Do not dispose of down the drain or release into the environment.[\[2\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Experimental Workflow for Safe Handling

Safe Handling Workflow for 4-Methyl-2-vinylpyridine



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Caption: Workflow for the safe handling of **4-Methyl-2-vinylpyridine**.

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